

# SNAP-7941: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: SNAP-7941

Cat. No.: B1681885

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CAS Number: 387825-78-7

This guide provides an in-depth overview of **SNAP-7941**, a potent and selective antagonist of the Melanin-Concentrating Hormone Receptor 1 (MCHR1). It is intended for researchers, scientists, and drug development professionals interested in the pharmacology and therapeutic potential of this compound.

## Core Compound Details

Property	Value	Reference
CAS Number	387825-78-7	[1]
Molecular Formula	C31H37F2N5O6	[1]
Compound Class	Synthetic Organic	[2]
Primary Target	Melanin-Concentrating Hormone Receptor 1 (MCHR1)	[1][3]
Therapeutic Potential	Anxiolytic, Antidepressant, Anorectic	[3][4][5][6][7]

## Mechanism of Action and Pharmacology

**SNAP-7941** functions as a high-affinity, selective antagonist for the MCHR1, a G protein-coupled receptor (GPCR). The antagonism of MCHR1 by **SNAP-7941** has been shown to

modulate various physiological and behavioral processes. In animal models, this compound has demonstrated promising anxiolytic, antidepressant, and anorectic effects.[3][4][5][6][7]

Studies have revealed that **SNAP-7941** can elevate extracellular levels of acetylcholine in the frontal cortex of rats, a neurochemical effect that may contribute to its cognitive-enhancing properties.[8][9] This action is regionally specific, as no significant changes in acetylcholine levels were observed in the hippocampus.[8][9]

## Quantitative Pharmacological Data

The following table summarizes key quantitative data for **SNAP-7941**, demonstrating its high affinity and selectivity for MCHR1.

Parameter	Value	Cell Line/System	Reference
Binding Affinity (Kd)	0.18 nM	COS-7 cells expressing human MCHR1	[1]

## Experimental Protocols

### Enantioselective Synthesis of SNAP-7941

An enantioselective synthesis of **SNAP-7941** has been achieved using organocatalytic methods.[1] A key step involves the construction of the chiral dihydropyrimidone (DHPM) core. One approach utilizes a Cinchona alkaloid-catalyzed Mannich reaction of  $\beta$ -keto esters to acyl imines.[1] The final step involves the selective formation of a urea linkage at the N3 position of the DHPM core with a 3-(4-phenylpiperidin-1-yl)propyl amine side chain.[1]

**Urea Formation Step:** A solution of the piperidine side chain (0.10 mmol) and the N-substituted DHPM carbamate (0.30 mmol) with DIPEA (0.60 mmol) in anhydrous  $\text{CH}_2\text{Cl}_2$  (3 mL) is stirred at room temperature under an argon atmosphere for 24 hours. The resulting mixture is concentrated, and the residue is purified by flash chromatography on silica gel (eluting with 1-5% methanol in ethyl acetate) to yield the final compound.[1]

## In Vivo Behavioral Assays

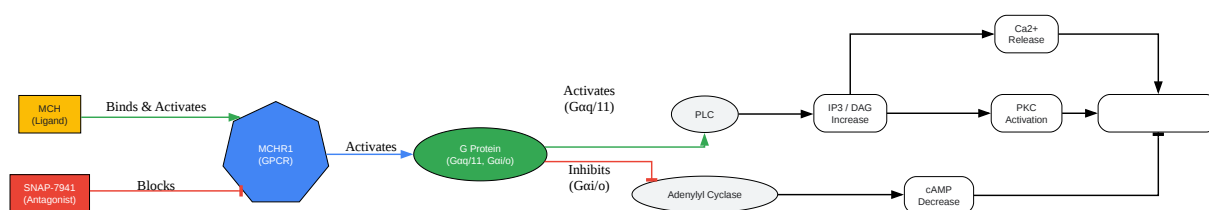
**SNAP-7941** has been evaluated in several animal models to assess its anxiolytic and antidepressant-like effects. These include:

- Rat Forced-Swim Test: This model is used to screen for antidepressant activity.[4][6]
- Rat Social Interaction Test: This assay assesses anxiolytic effects by measuring the time rats spend in social engagement.[4][6]
- Guinea Pig Maternal-Separation Vocalization Test: This model is sensitive to both anxiolytic and antidepressant compounds.[4][6]

## Visualized Signaling Pathways and Workflows

### MCHR1 Signaling Pathway

The following diagram illustrates the general signaling pathway of the Melanin-Concentrating Hormone Receptor 1 (MCHR1), a G protein-coupled receptor. As an antagonist, **SNAP-7941** blocks the binding of the endogenous ligand, Melanin-Concentrating Hormone (MCH), thereby inhibiting downstream signaling cascades.

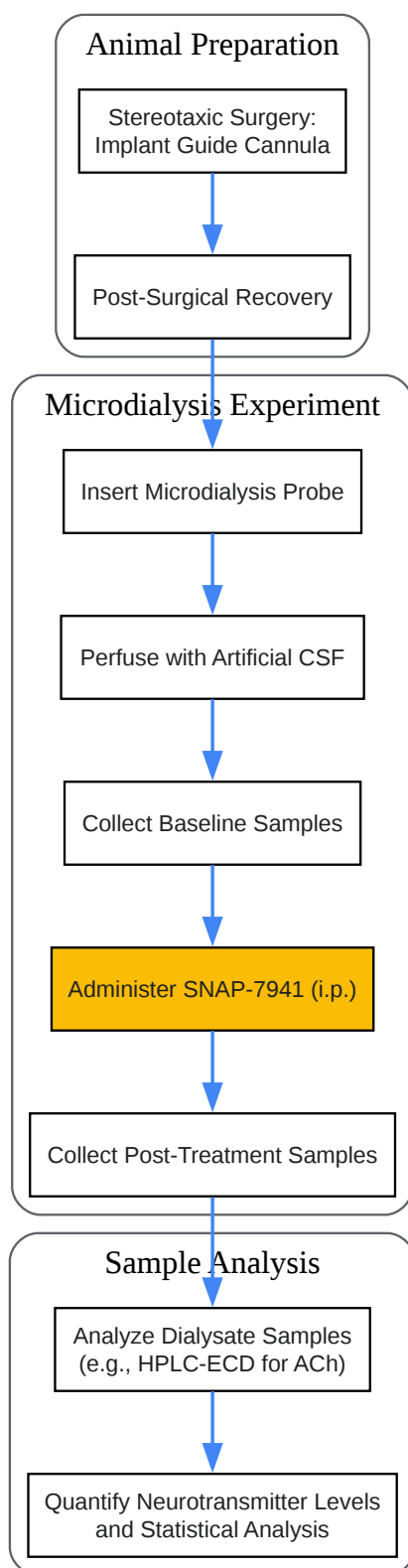


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Caption: MCHR1 Signaling Pathway and the Antagonistic Action of **SNAP-7941**.

## Experimental Workflow: In Vivo Microdialysis

This diagram outlines the typical workflow for an in vivo microdialysis experiment to measure neurotransmitter levels, as has been performed to study the effects of **SNAP-7941** on acetylcholine.[8][9]



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Caption: Workflow for In Vivo Microdialysis to Study **SNAP-7941** Effects.

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